

# Application Notes: MF-095 as a Control in Cell Line Studies

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## Compound of Interest

Compound Name: MF-095

Cat. No.: B15583068

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No publicly available data was found regarding the use of a compound specifically designated as "**MF-095**" as a control in any cell line experiments.

Extensive searches of scientific literature databases and chemical supplier catalogs did not yield any information on a compound with the identifier "**MF-095**." This suggests that "**MF-095**" may be an internal development code not yet disclosed in public forums, a new or emerging compound with limited published research, or a potential typographical error.

While no data exists for "**MF-095**," the search did identify other compounds with similar alphanumeric designations that have been used in cell line research. It is important to note that these are distinct molecules and their experimental applications should not be attributed to "**MF-095**."

For instance, studies were found mentioning:

- Mifepristone (MF): This compound has been evaluated in human ovarian epithelial carcinoma (OEC) cell lines.[1]
- AM095: A lysophosphatidic acid receptor 1 (LPA1) antagonist, for which protocols in murine models have been described.
- SNS-595 (Voreloxin): This compound has shown potent activity against a wide array of cancer cell lines.[2]

Without further clarification or the correct identification of the compound of interest, it is not possible to provide detailed application notes, experimental protocols, or signaling pathway diagrams as requested.

Researchers interested in the use of a specific compound as a control are advised to verify the exact nomenclature and search for literature associated with that precise identifier. Should "MF-095" be an internal or newly developed compound, information would likely be found in internal documentation or forthcoming publications from the developing institution.

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## References

- 1. Response of human ovarian carcinoma cell lines to antiprogestin mifepristone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Voreloxin, formerly SNS-595, has potent activity against a broad panel of cancer cell lines and in vivo tumor models - PubMed [pubmed.ncbi.nlm.nih.gov]
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